

# Technical Guide: Butachlor-d13 as an Internal Standard in Quantitative Analysis

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## Compound of Interest

Compound Name: Butachlor-d13

Cat. No.: B592050

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This technical guide provides an in-depth overview of **Butachlor-d13**, a deuterated internal standard essential for the accurate quantification of the herbicide Butachlor in various matrices. This document outlines the commercial availability, key specifications, and a detailed experimental protocol for its application in analytical methodologies such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Introduction to Butachlor-d13

Butachlor is a widely used chloroacetanilide herbicide for pre-emergence control of grasses and broad-leaved weeds. Monitoring its residues in environmental and food samples is crucial for assessing environmental impact and ensuring food safety. The use of a stable isotope-labeled internal standard, such as **Butachlor-d13**, is the gold standard for quantitative analysis by isotope dilution mass spectrometry (IDMS). This technique compensates for variations in sample preparation and matrix effects during analysis, leading to highly accurate and precise results.<sup>[1][2]</sup>

**Butachlor-d13** is structurally identical to Butachlor, with the exception that thirteen hydrogen atoms have been replaced by deuterium. This mass difference allows for its differentiation from the native analyte by a mass spectrometer, while its identical physicochemical properties ensure it behaves similarly during extraction, chromatography, and ionization.

## Commercial Suppliers and Specifications

**Butachlor-d13** is available from specialized chemical suppliers. A primary commercial source for this standard is LGC Standards.

Table 1: Representative Quantitative Data for **Butachlor-d13** Standard

Parameter	Representative Value/Specification	Notes
Supplier	LGC Standards	Product Code: TRC-B689927
CAS Number	1632119-31-3	-
Molecular Formula	C <sub>17</sub> H <sub>13</sub> D <sub>13</sub> ClNO <sub>2</sub>	-
Molecular Weight	324.93 g/mol	-
Product Format	Neat Solid	-
Chemical Purity	≥98%	Typically determined by qNMR or LC-MS. Users should always refer to the lot-specific Certificate of Analysis (CoA) for precise purity values.
Isotopic Purity	≥98% Deuterium Enrichment	The percentage of molecules containing the specified number of deuterium atoms. Verified by mass spectrometry.
Storage	2-8 °C	Store in a dry, dark place as recommended by the supplier.

Note: The Chemical and Isotopic Purity values are representative for high-quality analytical standards. It is imperative for the user to consult the Certificate of Analysis provided by the supplier for the specific lot number being used.

# Experimental Protocol: Quantification of Butachlor in Soil using QuEChERS and LC-MS/MS

This section details a representative experimental protocol for the extraction and quantification of Butachlor from a soil matrix using **Butachlor-d13** as an internal standard. The method is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique.

## Materials and Reagents

- Butachlor analytical standard
- **Butachlor-d13** internal standard (LGC Standards or equivalent)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Magnesium sulfate ( $\text{MgSO}_4$ ), anhydrous
- Sodium chloride ( $\text{NaCl}$ )
- Dispersive SPE (d-SPE) sorbent (e.g., PSA - primary secondary amine)
- Formic acid

## Preparation of Standards

- Internal Standard (IS) Stock Solution (100  $\mu\text{g/mL}$ ): Accurately weigh 1 mg of **Butachlor-d13** neat standard and dissolve in 10 mL of acetonitrile.
- IS Working Solution (1  $\mu\text{g/mL}$ ): Dilute the IS stock solution 1:100 with acetonitrile.
- Calibration Standards: Prepare a series of calibration standards by spiking appropriate amounts of the Butachlor analytical standard into blank matrix extracts and adding a constant amount of the IS working solution to each.

## Sample Preparation (QuEChERS)

- Weigh 10 g of homogenized soil sample into a 50 mL centrifuge tube.
- Spike the sample with a known amount of the **Butachlor-d13** IS working solution.
- Add 10 mL of acetonitrile.
- Cap the tube and shake vigorously for 1 minute.
- Add 4 g of anhydrous  $\text{MgSO}_4$  and 1 g of  $\text{NaCl}$ .
- Immediately shake for 1 minute to prevent the formation of salt agglomerates.
- Centrifuge at  $\geq 3000$  rpm for 5 minutes.
- Transfer an aliquot of the supernatant (acetonitrile extract) to a d-SPE tube containing PSA and  $\text{MgSO}_4$ .
- Vortex for 30 seconds.
- Centrifuge at high speed for 5 minutes.
- Filter the supernatant through a  $0.22\ \mu\text{m}$  filter into an autosampler vial for LC-MS/MS analysis.

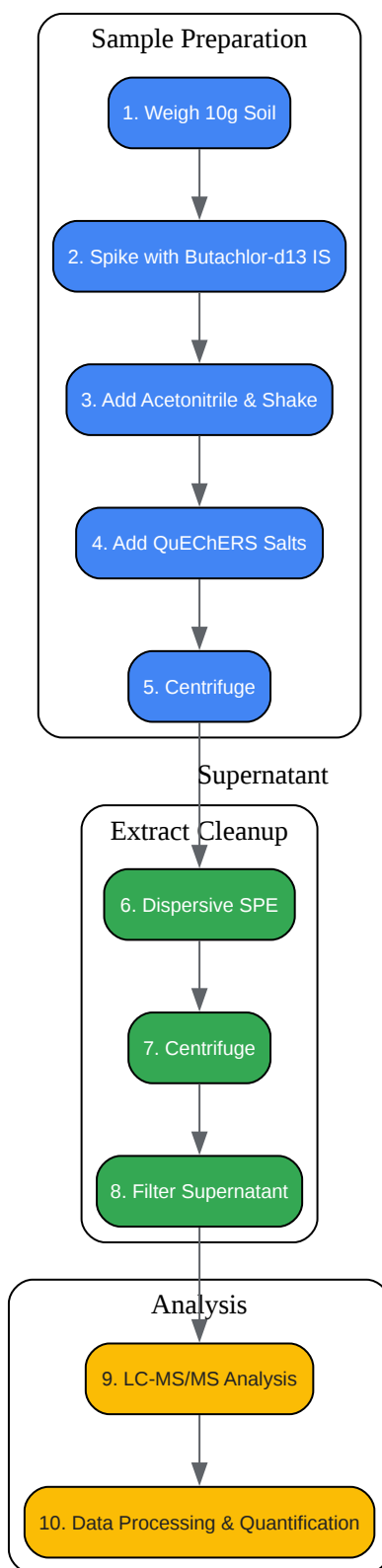
## LC-MS/MS Analysis

- LC Column: C18 column (e.g., 100 mm x 2.1 mm,  $1.8\ \mu\text{m}$ )
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to ensure separation of Butachlor from matrix interferences.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5  $\mu\text{L}$
- Ionization Mode: Positive Electrospray Ionization (ESI+)

- MS/MS Detection: Multiple Reaction Monitoring (MRM) of precursor-product ion transitions for both Butachlor and **Butachlor-d13**.

## Visualizations

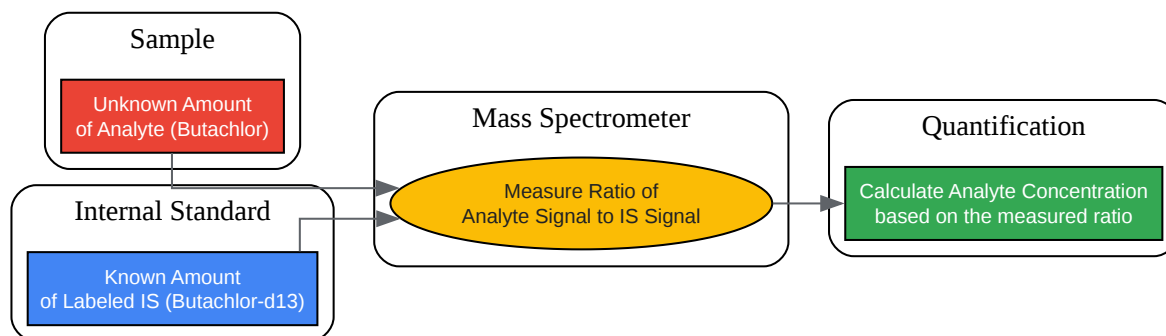
## Experimental Workflow



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Caption: Experimental workflow for Butachlor analysis.

## Principle of Isotope Dilution Mass Spectrometry



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Caption: Principle of Isotope Dilution Mass Spectrometry.

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## References

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